Chemical properties of 2-(3,4-Dichlorophenoxy)-5-nitropyridine

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Compound of Interest

Compound Name:	*2-(3,4-Dichlorophenoxy)-5-nitropyridine*
Cat. No.:	*B7809038*

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An In-Depth Technical Guide to the Chemical Properties and Analysis of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**. As a substituted diphenyl ether with a heterocyclic core, this compound represents a valuable scaffold for research in medicinal chemistry and materials science. Its structure combines the reactive potential of a nitropyridine ring with the specific substitution pattern of a dichlorophenol, making it a key intermediate for the development of more complex molecules. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols to facilitate its effective synthesis and characterization. We will delve into the causality behind experimental choices, provide self-validating analytical workflows, and ground all claims in authoritative references.

Chemical Identity and Physicochemical Properties

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2-(3,4-Dichlorophenoxy)-5-nitropyridine is a molecule defined by a 5-nitropyridine core linked to a 3,4-dichlorophenyl group via an ether bond. The electron-withdrawing nitro group significantly influences the reactivity of the pyridine ring, while the dichlorinated phenyl moiety imparts specific steric and electronic properties.

While extensive experimental data for this specific molecule is not broadly published, its properties can be reliably predicted based on its constituent fragments and related chemical structures.

Table 1: Physicochemical Properties of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**

Property	Value / Description	Source / Method
IUPAC Name	2-(3,4-Dichlorophenoxy)-5-nitropyridine	Lexichem TK 2.7.0
Molecular Formula	$C_{11}H_6Cl_2N_2O_3$	Calculated
Molecular Weight	285.09 g/mol	Calculated
CAS Number	Not assigned.	N/A
Appearance	Expected to be a yellow to light brown solid, typical for nitropyridine derivatives.[1]	Analogy
Solubility	Expected to have low water solubility but good solubility in polar aprotic solvents (DMSO, DMF) and halogenated solvents (DCM, Chloroform).[2] [3]	Analogy
Melting Point	Predicted to be in the range of 90-120 °C.	Analogy
LogP	Predicted to be in the range of 3.0-4.0, indicating significant lipophilicity.	Calculated

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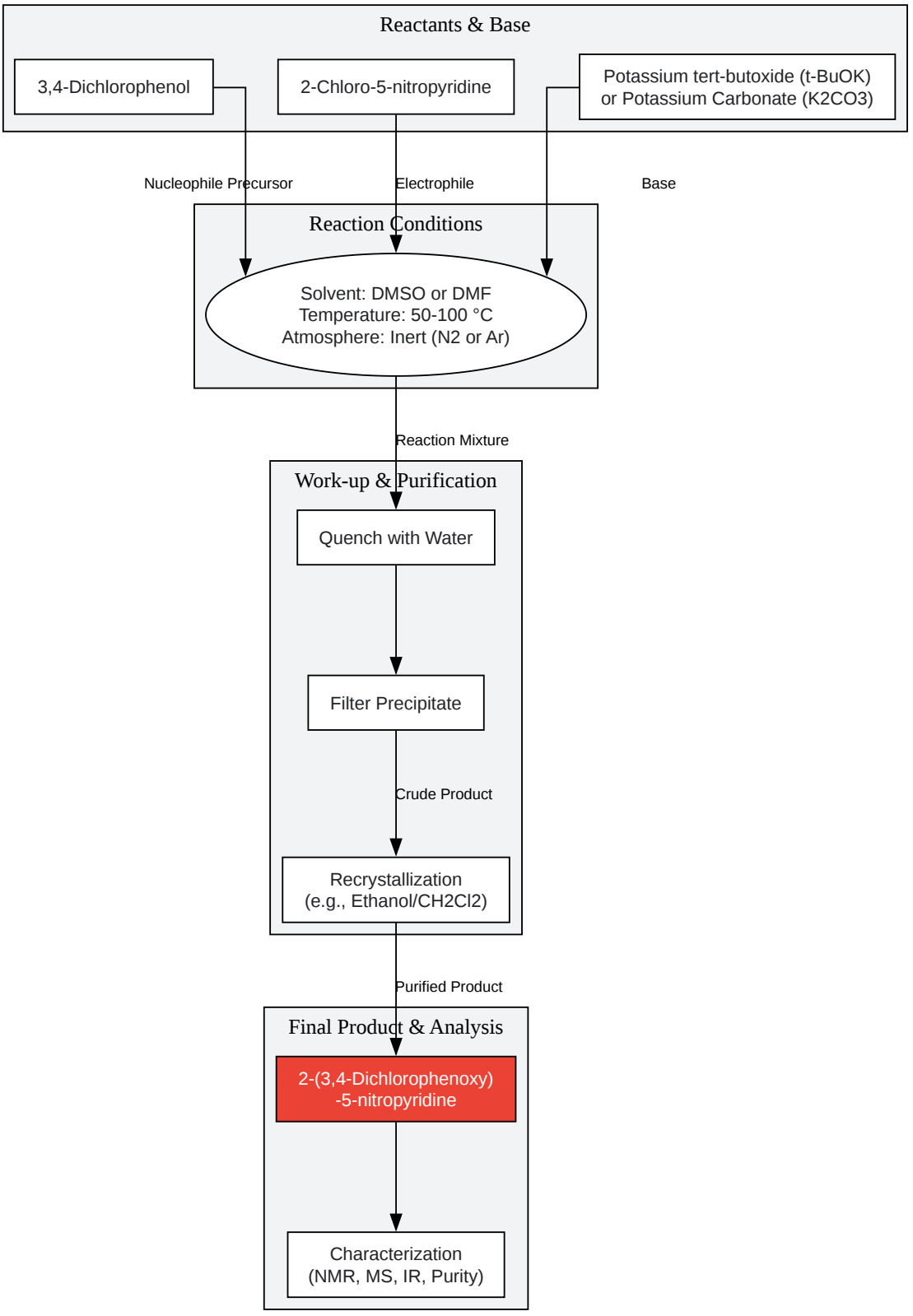
Synthesis and Purification

The most logical and field-proven method for constructing the ether linkage in **2-(3,4-Dichlorophenoxy)-5-nitropyridine** is through a nucleophilic aromatic substitution (S_nAr) reaction. This pathway is highly effective due to the activation of the pyridine ring by the electron-withdrawing nitro group, which makes the C2 position susceptible to nucleophilic attack.

The chosen nucleophile is the phenoxide generated from 3,4-dichlorophenol, and the electrophile is a pyridine ring with a suitable leaving group, such as chlorine, at the C2 position (i.e., 2-Chloro-5-nitropyridine).

Synthetic Workflow Diagram

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Caption: General workflow for the synthesis of **2-(3,4-Dichlorophenoxy)-5-nitropyridine**.

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Detailed Synthesis Protocol

This protocol is adapted from a similar synthesis of a substituted phenoxy-pyridine derivative.[4]

Rationale:

- Base Selection: A strong base like potassium tert-butoxide (t-BuOK) or a moderately strong base like potassium carbonate (K_2CO_3) is required to deprotonate the weakly acidic 3,4-dichlorophenol, forming the highly nucleophilic potassium 3,4-dichlorophenoxide in situ.
- Solvent Choice: Polar aprotic solvents like Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF) are ideal for S_nAr reactions. They effectively solvate the potassium cation without solvating the phenoxide anion, thus enhancing its nucleophilicity, and can support the charged intermediate of the reaction mechanism.
- Temperature Control: Heating is necessary to overcome the activation energy of the reaction. Monitoring the reaction (e.g., by TLC) is crucial to determine completion and prevent decomposition.

Procedure:

- Setup: To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet, add 3,4-dichlorophenol (1.0 eq).
- Solvent Addition: Add anhydrous DMSO or DMF to dissolve the phenol (concentration approx. 0.5 M).
- Base Addition: Add potassium tert-butoxide (1.1 eq) or potassium carbonate (2.0 eq) portion-wise to the stirred solution at room temperature. A slight exotherm may be observed. Stir for 20-30 minutes to ensure complete formation of the phenoxide.
- Electrophile Addition: Add a solution of 2-chloro-5-nitropyridine (1.05 eq) in a minimal amount of the reaction solvent.
- Reaction: Heat the reaction mixture to 58-80 °C.[4] Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material (2-chloro-5-nitropyridine) is

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consumed.

- Work-up: Allow the mixture to cool to room temperature. Pour the reaction mixture slowly into 3-4 volumes of cold water with vigorous stirring.
- Isolation: The product should precipitate as a solid. Collect the solid by vacuum filtration and wash the filter cake thoroughly with water to remove residual solvent and inorganic salts.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/dichloromethane, to yield the final product as a crystalline solid.[4]

Analytical Characterization

Confirming the identity and purity of the synthesized compound is paramount. A combination of spectroscopic techniques provides a self-validating system for structural elucidation.

Analytical Workflow Diagram



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Caption: A standard workflow for the comprehensive analytical characterization of the title compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is essential for mapping the proton and carbon framework of the molecule.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard NMR tube.[5]
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire the proton spectrum. Expected chemical shifts are in the aromatic region (approx. 7.0-9.0 ppm).

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- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum. A sufficient number of scans is required due to the low natural abundance of ^{13}C.[5]

Table 2: Predicted ^{1}H and ^{13}C NMR Chemical Shifts

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Nucleus	Predicted Chemical Shift (ppm)	Multiplicity	Rationale
^{1}H NMR	~8.9 - 9.1	d	H6 (pyridine), ortho to N and ortho to nitro group, highly deshielded.
~8.2 - 8.4	dd	H4 (pyridine), ortho to nitro group, meta to ether.	
~7.5 - 7.7	d	H on dichlorophenyl ring.	
~7.3 - 7.5	d	H on dichlorophenyl ring.	
~7.1 - 7.3	dd	H3 (pyridine), ortho to ether, meta to nitro.	
~7.0 - 7.2	d	H on dichlorophenyl ring.	
^{13}C NMR	~160 - 165	s	C2 (pyridine), attached to electronegative oxygen.
~150 - 155	s	C5 (pyridine), attached to nitro group.	
~145 - 150	s	C-O on dichlorophenyl ring.	
~140 - 145	s	C6 (pyridine).	
~120 - 140	s, d	Remaining aromatic carbons.	

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Mass Spectrometry (MS)

MS provides the molecular weight and crucial fragmentation data that acts as a fingerprint for the molecule.

Protocol (LC-MS/ESI):

- Sample Preparation: Prepare a dilute solution (e.g., 1 µg/mL) of the compound in a solvent mixture like acetonitrile/water (1:1 v/v).[6]
- Instrumentation: Use a high-resolution mass spectrometer (e.g., TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Data Acquisition: Acquire the spectrum in positive ion mode. The primary ion observed will be the protonated molecule $[M+H]^+$.

Table 3: Expected Mass Spectrometry Data

Ion Type	Expected m/z	Rationale / Notes
$[M+H]^+$	285.98	Molecular ion (protonated). The isotopic pattern for two chlorine atoms ($^{35}Cl_2$, $^{35}Cl^{37}Cl$, $^{37}Cl_2$) with a ratio of approximately 9:6:1 will be a definitive feature.[7]
Fragment	Variable	Common fragmentation pathways include the loss of the nitro group (-NO_2, 46 Da), cleavage of the ether bond, and loss of chlorine atoms.[6]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

Protocol (ATR-FTIR):

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- Sample Preparation: Place a small amount of the solid, purified sample directly onto the ATR crystal.[5]
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).

Table 4: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Rationale
~3100-3000	C-H stretch	Aromatic C-H bonds.[8]
~1580-1610	C=C / C=N stretch	Aromatic and pyridine ring stretching.[9]
~1510-1540	N-O asymmetric stretch	Characteristic strong absorption for the nitro group.[10]
~1340-1360	N-O symmetric stretch	Characteristic strong absorption for the nitro group.[10]
~1240-1280	C-O-C asymmetric stretch	Aryl-ether linkage.[8]
~1000-1100	C-Cl stretch	Dichlorophenyl group absorption.[9]

Reactivity and Potential Applications

2-(3,4-Dichlorophenoxy)-5-nitropyridine is primarily a synthetic intermediate. Its value lies in the orthogonal reactivity of its functional groups:

- Reduction of the Nitro Group: The nitro group can be readily reduced to an amine (e.g., using $SnCl_2$, H_2/Pd-C) to yield 2-(3,4-Dichlorophenoxy)-5-aminopyridine. This amine can then be used in a vast array of subsequent reactions, such as amide bond formation, diazotization, or as a nucleophile itself. The synthesis of bioactive molecules often leverages the conversion of a nitro group to an amine.[11][12]

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- Electrophilic Aromatic Substitution: The dichlorophenyl ring is deactivated towards further electrophilic substitution, but the pyridine ring can potentially undergo further functionalization, although conditions would need to be carefully selected.

- Applications as a Scaffold: Nitropyridine derivatives are key building blocks in the synthesis of compounds with diverse biological activities, including antimalarial and anticancer agents.[11] The dichlorophenoxy moiety is present in many herbicides and other biologically active compounds.[13][14] Therefore, this molecule serves as a valuable starting point for creating novel compounds in agrochemical and pharmaceutical research.

Safety and Handling

- General Precautions: Handle **2-(3,4-Dichlorophenoxy)-5-nitropyridine** in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- Toxicology: Specific toxicological data is not available. However, nitropyridine and chlorinated aromatic compounds should be treated as potentially hazardous. Avoid inhalation, ingestion, and skin contact.

- Storage: Store in a tightly sealed container in a cool, dry, and dark place.

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